

2,3,5,6-Tetramethylphenylboronic acid solubility in organic solvents

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Compound of Interest

Compound Name: 2,3,5,6-Tetramethylphenylboronic acid

Cat. No.: B174939

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An In-depth Technical Guide on the Solubility of **2,3,5,6-Tetramethylphenylboronic Acid** in Organic Solvents

Introduction

2,3,5,6-Tetramethylphenylboronic acid, a member of the boronic acid class of compounds, is a valuable reagent in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds. The solubility of this reagent in various organic solvents is a critical parameter for researchers and drug development professionals, influencing reaction kinetics, product yields, purification strategies, and formulation development. This technical guide provides a comprehensive overview of the expected solubility of **2,3,5,6-tetramethylphenylboronic acid**, alongside detailed experimental protocols for its quantitative determination. While specific quantitative solubility data for **2,3,5,6-tetramethylphenylboronic acid** is not readily available in the public domain, this guide extrapolates likely solubility characteristics based on the behavior of structurally similar boronic acids and provides the necessary tools for researchers to determine these values empirically.

Physicochemical Properties

Property	Value
CAS Number	197223-36-2[1][2][3]
Molecular Formula	C10H15BO2[2][3]
Molecular Weight	178.04 g/mol [1][2][3]
Appearance	Solid[1]
Melting Point	145-148 °C[1]

Expected Solubility Profile

Boronic acids generally exhibit higher solubility in polar organic solvents compared to nonpolar hydrocarbon solvents.[4] The four methyl groups on the phenyl ring of **2,3,5,6-tetramethylphenylboronic acid** increase its lipophilicity compared to unsubstituted phenylboronic acid. This structural feature suggests a potentially enhanced solubility in less polar organic solvents relative to its parent compound. However, the polar boronic acid functional group will still dominate its solubility behavior, favoring interactions with polar solvents.

The following table summarizes the expected qualitative solubility of **2,3,5,6-tetramethylphenylboronic acid** in a range of common organic solvents, based on general trends for similar compounds.

Solvent	Polarity	Expected Solubility
Methanol	High	High
Ethanol	High	High
Acetone	High	High[5]
Tetrahydrofuran (THF)	Medium	High
Acetonitrile	Medium	Medium to High
Dichloromethane (DCM)	Medium	Medium
Chloroform	Medium	Medium[5]
Toluene	Low	Low to Medium
Hexane	Low	Low
Methylcyclohexane	Low	Very Low[5]

Experimental Protocol for Solubility Determination

A reliable method for determining the solubility of a solid compound in an organic solvent is the dynamic (synthetic) method. This technique involves visually or instrumentally observing the temperature at which a solid solute completely dissolves in a solvent at a known concentration upon controlled heating.[4][6][7]

Materials and Apparatus

- **2,3,5,6-Tetramethylphenylboronic acid** (high purity)
- High-purity, anhydrous organic solvents
- Analytical balance (precision ± 0.1 mg)
- Glass vials or test tubes with airtight seals
- Magnetic stirrer and stir bars
- Controlled temperature bath with a programmable temperature ramp (precision ± 0.1 °C)

- Calibrated thermometer or thermocouple (precision ± 0.1 °C)
- Luminance probe or turbidity sensor (optional, for higher precision)[5][6][7]

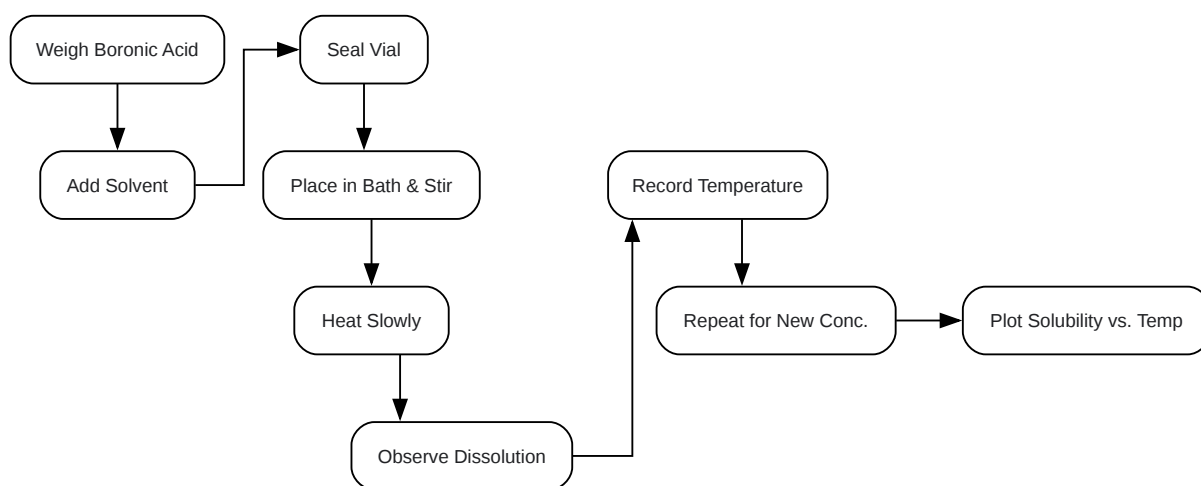
Procedure

- Sample Preparation:
 - Accurately weigh a specific amount of **2,3,5,6-tetramethylphenylboronic acid** into a glass vial.
 - Add a precise volume or weight of the desired organic solvent to the vial to achieve a known concentration or mole fraction.
 - Add a small magnetic stir bar.
 - Seal the vial tightly to prevent solvent evaporation.[6]
- Solubility Measurement:
 - Place the sealed vial in the controlled temperature bath.
 - Begin stirring the mixture at a constant rate.
 - Slowly increase the temperature of the bath at a controlled rate (e.g., 0.2–0.5 °C/min) to ensure thermal equilibrium.[6]
 - Monitor the solution for the disappearance of the last solid particles. The temperature at which the solution becomes completely clear is the solubility temperature for that specific concentration.
 - For higher accuracy, a luminance probe or turbidity sensor can be used to detect the precise point of complete dissolution.[5][7]
- Data Analysis:
 - Repeat the measurement for several different concentrations of **2,3,5,6-tetramethylphenylboronic acid** in the same solvent.

- Plot the solubility (in g/L, mol/L, or mole fraction) as a function of temperature to construct a solubility curve.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the dynamic method.



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Caption: Workflow for solubility determination.

Conclusion

Understanding the solubility of **2,3,5,6-tetramethylphenylboronic acid** is fundamental for its effective use in research and development. While specific quantitative data is sparse, the general principles of boronic acid solubility, combined with the detailed experimental protocol provided, empower scientists to make informed decisions regarding solvent selection and to precisely determine solubility in their systems of interest. The provided workflow and methodologies offer a robust framework for generating reliable solubility data, facilitating process optimization and the successful application of this important synthetic building block.

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